

Application Notes and Protocols for EFTUD2

Antibody Validation in Western Blot

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Compound of Interest

Compound Name: **EFTUD2**

Cat. No.: **B1575317**

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These application notes provide detailed protocols and validation data for the use of antibodies targeting the Elongation Factor Tu GTP Binding Domain Containing 2 (**EFTUD2**) protein in western blotting applications.

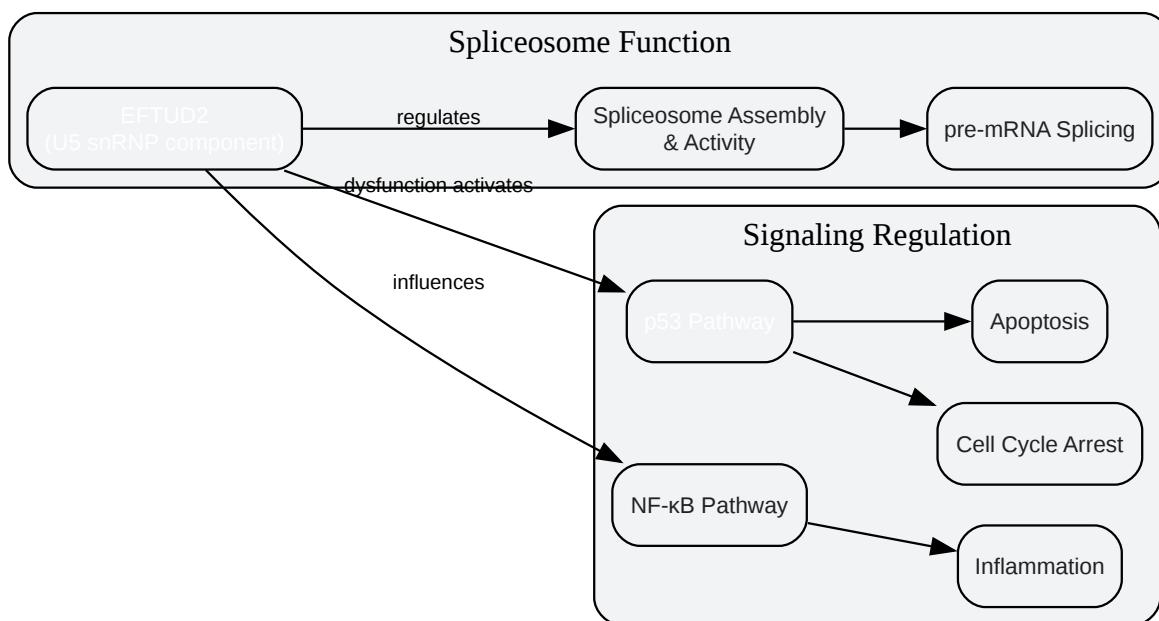
Introduction to EFTUD2

EFTUD2, also known as Snu114 or U5-116KD, is a highly conserved GTPase that functions as a core component of the spliceosome, the cellular machinery responsible for pre-mRNA splicing.[1][2][3] This process is essential for the maturation of messenger RNA (mRNA) before its translation into protein.[3][4] **EFTUD2** is a subunit of the U5 small nuclear ribonucleoprotein (snRNP) particle and plays a critical role in the catalytic activity and disassembly of the spliceosome.[1][5]

The **EFTUD2** gene is ubiquitously expressed in human cells, with predominant localization in the nucleus.[1][6] Mutations in the **EFTUD2** gene are associated with the rare congenital disorder mandibulofacial dysostosis with microcephaly (MFDM).[3][7][8] Furthermore, altered expression of **EFTUD2** has been implicated in the progression of several cancers, including hepatocellular carcinoma, breast cancer, and colorectal cancer, highlighting its importance in both developmental biology and disease pathology.[1] The protein has a predicted molecular weight of approximately 109.4 to 122 kDa.[1][9]

Signaling Pathway Involvement

EFTUD2's role extends to the regulation of key signaling pathways. Notably, dysfunction of **EFTUD2** has been shown to activate the p53 signaling pathway, leading to apoptosis and cell cycle arrest.[5][7][10] This connection is particularly relevant in the context of developmental disorders and cancer. Additionally, **EFTUD2** has been found to influence the NF-κB signaling pathway, which is crucial for inflammatory and immune responses.[11]



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Caption: **EFTUD2**'s central role in the spliceosome and its influence on the p53 and NF-κB signaling pathways.

Western Blot Antibody Validation Data

The following table summarizes key information for commercially available **EFTUD2** antibodies that have been validated for use in western blotting. This data is compiled from various sources to aid in antibody selection and experimental design.

Antibody/ Vendor	Catalog Number	Clonality	Verified Species Reactivity	Recomm ended Dilution	Predicted /Observe d MW	Positive Controls & Notes
Human Protein Atlas	HPA02202 1	Polyclonal	Human, Mouse, Rat	User- determined	~116 kDa	Validated with relevant lysates. [12]
Novus Biologicals	NBP2- 92930	Polyclonal	Human, Mouse, Rat	1:500 - 1:1000	~116 kDa	Validated in HeLa, C6, and L929 cells.
Abcam	ab72456	Polyclonal	Human, Mouse	1:1000 (user cited)	~116 kDa	Used in immunopre- cipitation followed by western blot in HeLa cells.
Bio-Rad	VMA00890	Monoclonal	Human	1:1000	~122 kDa	Validated in HEK293 and HeLa cells; siRNA knockdown validation. [9]
Sigma- Aldrich	SAB27012 11	Polyclonal	Mouse	1:1000 (user cited)	Not specified	Used in E11.5 mouse embryos. [8]

Experimental Protocol: Western Blotting for EFTUD2

This protocol provides a general framework for the detection of **EFTUD2** by western blot. Optimization of conditions such as antibody concentration and incubation times may be required for specific experimental setups.

Sample Preparation (Cell Lysates)

- Culture cells (e.g., HeLa, HEK293) to 80-90% confluence.
- Wash cells twice with ice-cold Phosphate Buffered Saline (PBS).
- Lyse cells in RIPA buffer (25 mM Tris-HCl pH 7.6, 150 mM NaCl, 1% NP-40, 1% sodium deoxycholate, 0.1% SDS) supplemented with a protease inhibitor cocktail.
- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Incubate on ice for 30 minutes, vortexing occasionally.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
- Transfer the supernatant (protein lysate) to a new tube.
- Determine the protein concentration using a standard protein assay (e.g., BCA assay).

SDS-PAGE and Protein Transfer

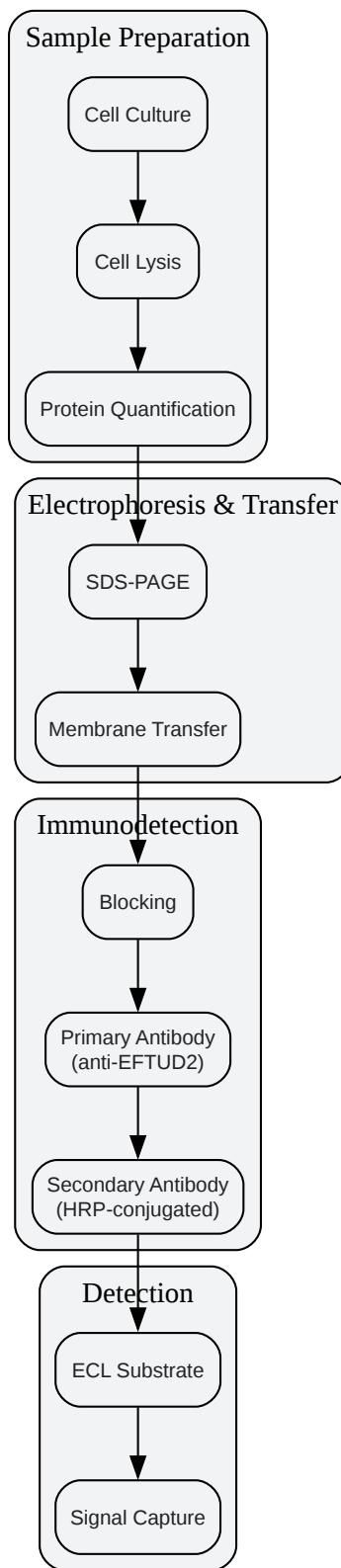
- Denature 20-50 µg of protein lysate by adding Laemmli sample buffer and heating at 95-100°C for 5 minutes.
- Load samples onto a 4-12% Bis-Tris polyacrylamide gel. Include a pre-stained protein ladder.
- Run the gel at 100-150V until the dye front reaches the bottom.
- Transfer the proteins to a polyvinylidene difluoride (PVDF) membrane at 100V for 60-90 minutes or using a semi-dry transfer system.
- Confirm successful transfer by staining the membrane with Ponceau S.

Immunoblotting

- Block the membrane with 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with the primary **EFTUD2** antibody (refer to the table above for recommended dilutions) in blocking buffer overnight at 4°C with gentle agitation.
- Wash the membrane three times for 10 minutes each with TBST.
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit IgG or anti-mouse IgG) diluted in blocking buffer for 1 hour at room temperature.
- Wash the membrane three times for 10 minutes each with TBST.

Detection

- Prepare the enhanced chemiluminescence (ECL) substrate according to the manufacturer's instructions.
- Incubate the membrane with the ECL substrate for 1-5 minutes.
- Capture the chemiluminescent signal using a digital imaging system or X-ray film.

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Caption: A streamlined workflow for the western blot validation of **EFTUD2** antibodies.

Troubleshooting and Considerations

- Non-specific bands: Optimize antibody concentration, increase the stringency of washes, or try a different blocking agent.
- Weak or no signal: Increase the amount of protein loaded, use a fresh antibody dilution, or check the transfer efficiency.
- High background: Ensure adequate blocking, use fresh buffers, and optimize the ECL exposure time.
- Loading Control: Always probe for a loading control protein (e.g., GAPDH, β -actin, or tubulin) to ensure equal protein loading across lanes.
- Positive and Negative Controls: When possible, include positive control lysates (e.g., from a cell line known to express **EFTUD2**) and negative controls (e.g., lysates from siRNA-mediated knockdown of **EFTUD2**) to confirm antibody specificity.^[9]

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